

Essential Safety and Operational Guidance for Handling (R)-Butaconazole

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Compound of Interest

Compound Name: (R)-butaconazole

Cat. No.: B1202457

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This document provides crucial safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **(R)-butaconazole**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper disposal of waste. The information provided is primarily based on the safety data for Butoconazole Nitrate, the racemic form, as specific data for the (R)-enantiomer is not readily available.

Personal Protective Equipment (PPE)

When handling **(R)-butaconazole**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE includes:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Protective Gloves	Wear appropriate chemical-resistant gloves.[1][2]
Body Protection	Long-Sleeved Laboratory Coat or Impervious Clothing	Gowns should be disposable with tight-fitting cuffs and close in the back.[2][3]
Respiratory Protection	Suitable Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation or other symptoms are experienced, or in case of brief exposure or low pollution. [1][2][4]

Operational Plan: Safe Handling and Storage

Handling:

- Ventilation: Always work in a well-ventilated area, preferably under a chemical fume hood.[2][4][5]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1][2][6] Do not breathe dust, vapor, mist, or gas.[5]
- Hygiene: Wash hands thoroughly after handling and before breaks.[4][6] Do not eat, drink, or smoke in the work area.[6] Contaminated clothing should be removed immediately.[4]

Storage:

- Container: Keep the container tightly sealed in a dry, cool, and well-ventilated place.[2][5]

- Temperature: For powder, a recommended storage temperature is -20°C.[2] Another source suggests storage at 2-8°C.[7]
- Incompatibilities: Store away from strong oxidizing agents.[5]

Disposal Plan

Waste Collection:

- Containers: Collect waste in suitable, closed, and properly labeled containers.[1][8]
- Segregation: Do not mix with incompatible wastes.[8] It is good practice to segregate halogenated and non-halogenated solvent wastes.[8]

Disposal Method:

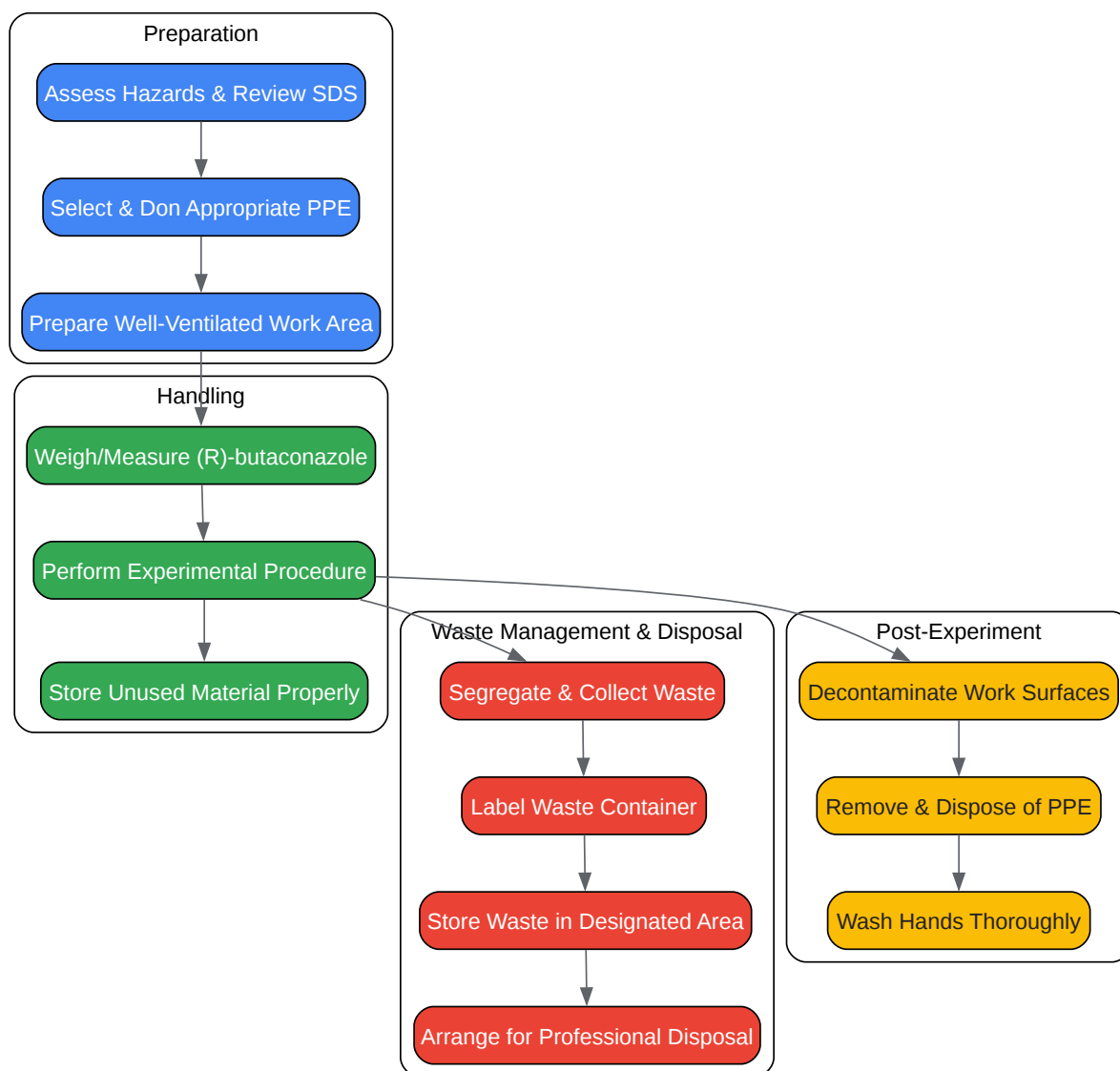
- Compliance: Dispose of contents and container in accordance with all federal, state, and local regulations.[2] The material should be disposed of at an approved waste disposal plant.
- Environmental Precautions: Prevent the product from entering drains, sewers, or surface and ground water.[2][4]

Accidental Release Measures

In the event of a spill:

- Evacuate: Evacuate personnel to a safe area.[2][5]
- Ventilate: Ensure adequate ventilation.[2][4][5]
- Containment: Prevent further leakage or spillage if it is safe to do so.[6]
- Clean-up: Sweep up the spilled solid material and shovel it into suitable containers for disposal.[1][5] Avoid generating dust.[1][5] For liquid spills, absorb with a finely-powdered liquid-binding material.[2]

Experimental Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **(R)-butaconazole**.

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References

- 1. fishersci.com [fishersci.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. fishersci.com [fishersci.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. 64872-77-1 CAS MSDS (Butoconazole nitrate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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